

Topic: Lipid Film Hydration Method for Creating DMPC-d54 Multilamellar Vesicles

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Compound of Interest

Compound Name: *1,2-Dimyristoyl-d54-sn-glycero-3-phosphocholine*

CAS No.: 78415-49-3

Cat. No.: B3026056

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Abstract

This document provides a comprehensive guide for the preparation of multilamellar vesicles (MLVs) composed of deuterated 1,2-dimyristoyl-sn-glycero-3-phosphocholine (DMPC-d54) using the lipid film hydration technique. This foundational method is widely employed in membrane biophysics, drug delivery systems, and materials science. We delve into the core scientific principles governing lipid self-assembly, provide a detailed, step-by-step protocol with explanations for each critical stage, and discuss essential characterization techniques. The specific use of DMPC-d54 is highlighted for its utility in neutron scattering studies, which leverage deuterium's unique scattering properties to probe membrane structure and dynamics with high precision.

Foundational Principles

The Essence of Lipid Self-Assembly

Phospholipids, such as DMPC, are amphipathic molecules possessing a hydrophilic (water-loving) headgroup and a hydrophobic (water-fearing) tail. When a dried lipid film is introduced

to an aqueous environment, these molecules spontaneously arrange themselves to minimize the energetically unfavorable contact between their hydrophobic tails and water.^{[1][2]} This fundamental driving force leads to the formation of a stable bilayer structure, the basic building block of liposomes. In the lipid film hydration method, as the aqueous buffer permeates the dried lipid layers, the sheets of bilayers swell, detach from the surface, and fold upon themselves to form concentric, onion-like structures known as multilamellar vesicles (MLVs).^[3]

The Significance of DMPC and its Phase Transition (T_m)

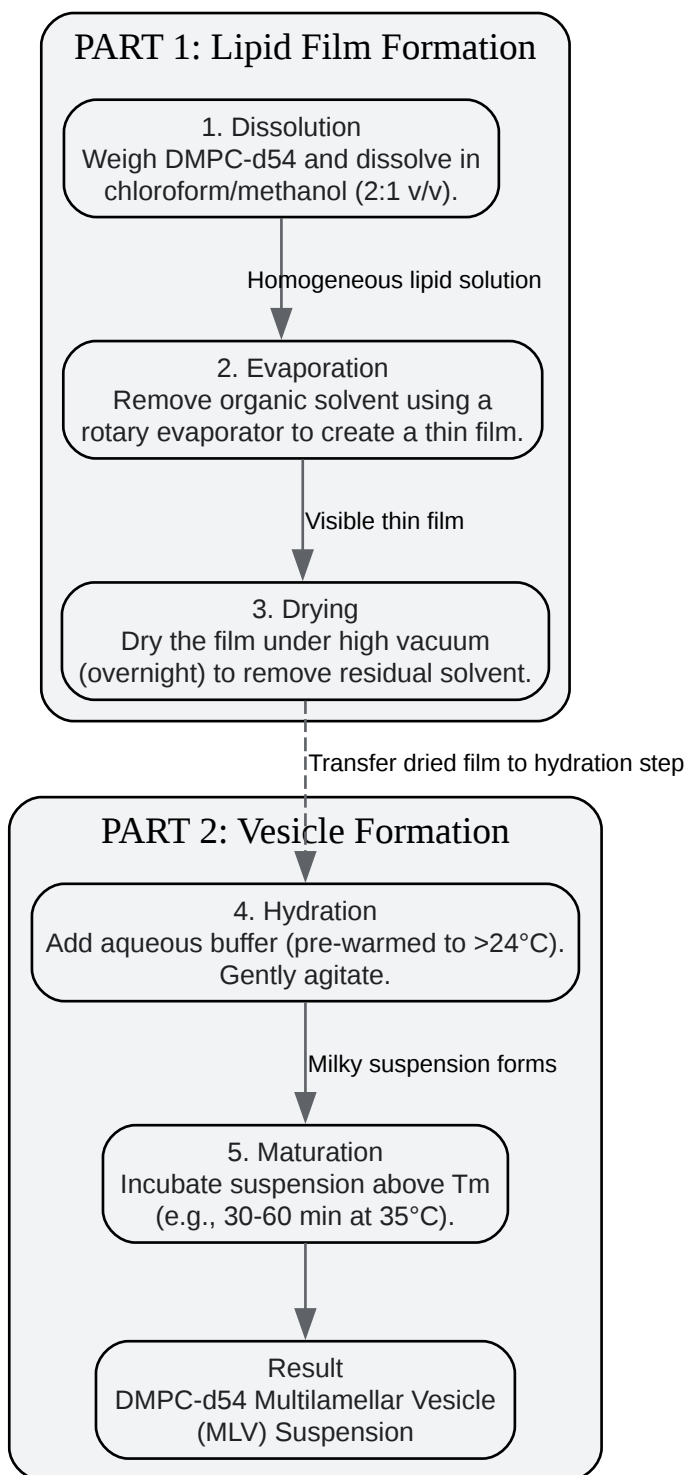
DMPC is a saturated phospholipid frequently used in membrane models due to its well-defined physical properties. A critical parameter is its main phase transition temperature (T_m), the temperature at which the lipid bilayer transitions from a tightly packed, ordered gel phase (L_β) to a disordered, fluid liquid-crystalline phase (L_α).^{[4][5][6]} For DMPC, this transition occurs at approximately 24°C.^{[7][8]} The successful hydration of the lipid film and the formation of vesicles is critically dependent on performing the hydration step at a temperature above the T_m , where the lipid chains are mobile and can readily rearrange into curved bilayer structures.^[9]

The Advantage of Deuteration: DMPC-d54

The use of chain-deuterated DMPC (DMPC-d54), where hydrogen atoms in the acyl chains are replaced with deuterium, is particularly advantageous for biophysical studies using neutron scattering techniques like Small-Angle Neutron Scattering (SANS).^{[10][11]} Hydrogen and deuterium have significantly different neutron scattering lengths, allowing for "contrast matching." This enables researchers to selectively highlight or obscure different components within a complex system (e.g., making the lipid bilayer effectively "invisible" to neutrons to study an embedded protein), providing unparalleled detail on membrane structure and molecular interactions.^{[12][13]}

Experimental Workflow and Protocol

The following protocol details the preparation of DMPC-d54 MLVs via the lipid film hydration method. The entire process is visualized in the workflow diagram below.



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